A Comprehensive Technical Guide to (S)-4-Bromostyrene Oxide: Synthesis, Characterization, and Applications

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Compound of Interest

Compound Name:	*(S)-4-Bromostyrene oxide*
CAS No.:	*148684-05-3*
Cat. No.:	*B180069*

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For Researchers, Scientists, and Drug Development Professionals

(S)-4-Bromostyrene oxide, also known as (S)-2-(4-bromophenyl)oxirane, is a chiral epoxide that serves as a valuable building block in asymmetric synthesis. Its electrophilic nature, coupled with the defined stereochemistry at the benzylic position, makes it a crucial intermediate for constructing complex, enantiomerically pure molecules, particularly within the pharmaceutical industry. This guide provides an in-depth overview of its properties, stereoselective synthesis, key applications, and analytical validation, grounded in established scientific principles.

Core Identification and Physicochemical Properties

The fundamental identifier for **(S)-4-Bromostyrene oxide** is its CAS (Chemical Abstracts Service) number. It is critical to distinguish between the racemic mixture and the individual enantiomers.

- **(S)-4-Bromostyrene oxide** CAS Number: 148684-05-3[1]

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- (R)-4-Bromostyrene oxide CAS Number: 62566-68-1[1][2]
- Racemic 4-Bromostyrene oxide CAS Number: 32017-76-8[3][4]

The physical and chemical properties of this compound are essential for its handling, reaction setup, and purification.

Table 1: Physicochemical Properties of 4-Bromostyrene Oxide

Property	Value	Source
Molecular Formula	**C_8H_7BrO**	**[3]**
Molecular Weight	199.04 g/mol	[1][3]
Appearance	White to yellow low melting mass or crystals	[4][5]
Melting Point	26-29 °C (lit.)	[4][5]
Boiling Point	91-93 °C at 2 mmHg (lit.)	[4][5]
Density	~1.5 g/cm³	[4][5]
Solubility	Insoluble in water; Soluble in chloroform, methanol	[4][5][6]

| InChI Key (S-enantiomer) | NNINSLOEPXEZOZ-MRVPVSSYSA-N |[1] |

Stereoselective Synthesis: The Jacobsen-Katsuki Epoxidation

Achieving high enantiomeric purity is paramount for the application of **(S)-4-Bromostyrene oxide** in drug development. While several methods exist for asymmetric epoxidation, the Jacobsen-Katsuki epoxidation stands out as a robust and widely adopted technique for unfunctionalized olefins like 4-bromostyrene.[7][8]

Mechanistic Rationale

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The effectiveness of the Jacobsen epoxidation hinges on its catalyst: a chiral manganese (III)-salen complex.[7][8] The C_2-symmetric salen ligand creates a chiral environment around the manganese center. This steric and electronic arrangement directs the approach of the alkene substrate, forcing the oxygen atom (delivered from an oxidant like sodium hypochlorite or m-CPBA) to be transferred to one face of the double bond preferentially.[7][8] This "chiral pocket" is the causal factor behind the high enantioselectivity, often yielding enantiomeric excess (e.e.) values exceeding 90%.[7]

Experimental Workflow and Protocol

The following is a representative protocol for the synthesis of **(S)-4-Bromostyrene oxide**.

Diagram 1: Jacobsen-Katsuki Epoxidation Workflow

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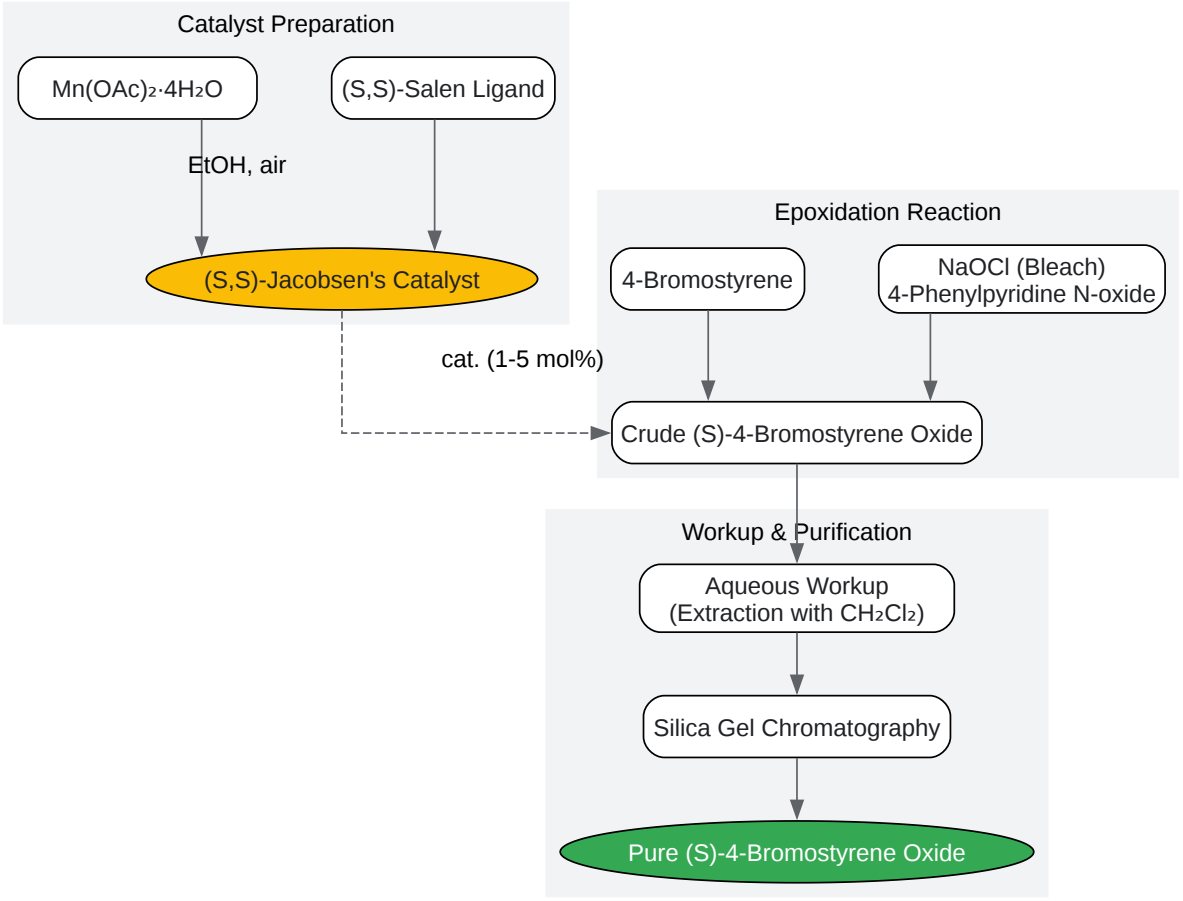

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Caption: Workflow for the synthesis of **(S)-4-Bromostyrene oxide**.

Step-by-Step Protocol:

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- Catalyst Activation (if necessary): The commercially available (S,S)-(+)-N,N'-Bis(3,5-di-tert-butylsalicylidene)-1,2-cyclohexanediaminomanganese(III) chloride (Jacobsen's catalyst) is typically used.
- Reaction Setup: To a stirred, buffered solution (e.g., phosphate buffer, pH ~11.3) of 4-bromostyrene (1.0 eq) in a suitable solvent like dichloromethane (CH_2Cl_2) at 0-4°C, add the Jacobsen's catalyst (typically 1-5 mol%).
- Addition of Oxidant: A co-catalyst, such as 4-phenylpyridine N-oxide, is often added to stabilize the catalytic species and improve turnover.[9] A commercial bleach solution (NaOCl), adjusted to the correct pH, is then added slowly over several hours while maintaining the temperature. The slow addition is crucial to prevent catalyst decomposition and side reactions.
- Monitoring: The reaction progress is monitored by Thin Layer Chromatography (TLC) or Gas Chromatography (GC) until the starting material is consumed.
- Workup: Upon completion, the organic layer is separated. The aqueous layer is extracted with additional CH_2Cl_2. The combined organic extracts are washed with brine, dried over anhydrous sodium sulfate (Na_2SO_4), and filtered.
- Purification: The solvent is removed under reduced pressure. The resulting crude product is purified by flash column chromatography on silica gel (eluting with a hexane/ethyl acetate gradient) to yield the pure epoxide.

Key Synthetic Applications in Drug Development

(S)-4-Bromostyrene oxide is a potent electrophile. Its primary utility lies in stereospecific ring-opening reactions with various nucleophiles. This reaction proceeds with high regioselectivity, with the nucleophile typically attacking the less sterically hindered terminal carbon of the epoxide ring.

Nucleophilic Ring-Opening Reactions

The bromophenyl moiety serves as a versatile handle for further functionalization, often through cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira), after the epoxide has been opened.

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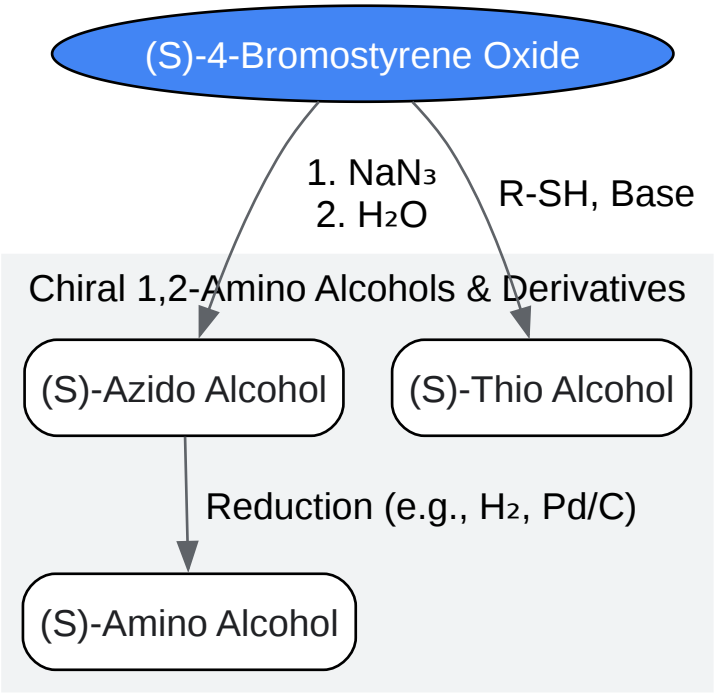
Diagram 2: Key Ring-Opening Transformations



Regioselective attack at the terminal carbon yields chiral intermediates.

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